

Thermochemical Profile of 2-Bromononane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromononane

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Abstract

This technical guide provides a summary of the available thermochemical data for **2-Bromononane** ($C_9H_{19}Br$). Due to a lack of experimentally determined values in publicly accessible literature, this document presents computationally derived data for key thermochemical properties, including enthalpy of formation, Gibbs free energy of formation, and enthalpy of fusion and vaporization. Detailed, generalized experimental protocols for the determination of such properties for liquid haloalkanes are provided to guide researchers in acquiring empirical data. This includes methodologies for bomb calorimetry to determine the enthalpy of combustion, techniques for measuring the enthalpy of vaporization, and procedures for heat capacity determination. A visual workflow for bomb calorimetry is also presented.

Introduction

2-Bromononane is a secondary alkyl halide used in various organic synthesis applications. A thorough understanding of its thermochemical properties is essential for reaction modeling, process design, and safety assessments in its application, particularly in pharmaceutical and chemical manufacturing. This guide aims to consolidate the known computational data and provide a framework for the experimental determination of the thermochemical characteristics of **2-Bromononane**.

Thermochemical Data

Comprehensive experimental thermochemical data for **2-Bromononane** are not readily available in the reviewed scientific literature. The following table summarizes the calculated thermochemical and physical properties from available databases. These values are derived from computational estimation methods.

Table 1: Calculated Thermochemical and Physical Properties of **2-Bromononane**

| Property | Value | Unit | Source/Method |
|--|-----------------------------------|-------------------|-------------------------------|
| Thermochemical Properties | | | |
| Standard Gibbs Free Energy of Formation (ΔfG°) | 36.78 | kJ/mol | Joback Calculated Property[1] |
| Enthalpy of Formation (gas, ΔfH°gas) | -208.04 | kJ/mol | Joback Calculated Property[1] |
| Enthalpy of Fusion (ΔfusH°) | 20.83 | kJ/mol | Joback Calculated Property[1] |
| Enthalpy of Vaporization (ΔvapH°) | 41.67 | kJ/mol | Joback Calculated Property[1] |
| Ideal Gas Heat Capacity (Cp,gas) | Not Available | J/mol·K | |
| Physical Properties | | | |
| Molecular Formula | C ₉ H ₁₉ Br | [2] | |
| Molecular Weight | 207.15 | g/mol | [1] |
| Boiling Point (Tboil) | 471.04 (197.89 °C) | K | Joback Calculated Property[1] |
| Melting Point (Tfus) | 235.99 (-37.16 °C) | K | Joback Calculated Property[1] |
| Critical Temperature (Tc) | 654.26 | K | Joback Calculated Property[1] |
| Critical Pressure (Pc) | 2487.55 | kPa | Joback Calculated Property[1] |
| Vapor Pressure (Pvap) | 0.3 ± 0.4 | mmHg at 25°C | [3] |
| Density | 1.1 ± 0.1 | g/cm ³ | [3] |

Note: The Joback and Crippen methods are group contribution methods used for the estimation of thermochemical and physical properties of organic compounds.

Experimental Protocols for Thermochemical Data Determination

The following sections outline generalized experimental procedures for determining the key thermochemical properties of liquid organic compounds such as **2-Bromononane**.

Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion is a fundamental thermochemical property that can be experimentally determined using a bomb calorimeter.

Objective: To measure the heat released during the complete combustion of **2-Bromononane** at constant volume.

Apparatus:

- Oxygen bomb calorimeter
- Calorimeter bucket
- Ignition unit
- High-precision thermometer (± 0.001 °C)
- Crucible (platinum or silica)
- Fuse wire (e.g., nickel-chromium)
- Oxygen cylinder with pressure regulator
- Analytical balance (± 0.0001 g)
- Pellet press (for solid samples, not required for liquid **2-Bromononane**)

Procedure:

- Calibration: The heat capacity of the calorimeter (C_{cal}) must first be determined by combusting a known mass of a standard substance with a certified heat of combustion, such as benzoic acid.
- Sample Preparation: A precisely weighed sample of **2-Bromononane** (typically 0.5 - 1.0 g) is placed in the crucible. A known length of fuse wire is attached to the electrodes of the bomb head, with the wire positioned to be in contact with the sample.
- Bomb Assembly: 1 mL of distilled water is added to the bomb to saturate the internal atmosphere and ensure that the water formed during combustion is in the liquid state. The bomb head is sealed onto the bomb body.
- Pressurization: The bomb is purged with a small amount of oxygen and then filled with high-purity oxygen to a pressure of approximately 30 atm.
- Calorimeter Setup: The sealed bomb is submerged in a known mass of water in the calorimeter bucket. The bucket is then placed in the insulating jacket of the calorimeter. The stirrer and thermometer are positioned appropriately.
- Temperature Equilibration and Measurement: The stirrer is started, and the initial temperature of the water is recorded at regular intervals until a constant rate of temperature change is observed.
- Ignition and Data Acquisition: The sample is ignited by passing an electric current through the fuse wire. The temperature of the water is recorded at short intervals (e.g., every 30 seconds) until it reaches a maximum and then begins to cool.
- Post-Combustion Analysis: After the experiment, the bomb is depressurized, and the interior is inspected for any signs of incomplete combustion. The length of the unburned fuse wire is measured. The bomb washings are collected to analyze for the formation of nitric acid and hydrobromic acid.

Calculations: The heat released by the combustion reaction (q_v) is calculated using the formula: $q_v = -C_{\text{cal}} * \Delta T$ where ΔT is the corrected temperature rise. Corrections must be made for the heat released by the combustion of the fuse wire and the heat of formation of

nitric acid and hydrobromic acid. The molar enthalpy of combustion at constant volume (ΔU_c) is then calculated from q_v and the number of moles of the sample. The enthalpy of combustion at constant pressure (ΔH_c) can be calculated from ΔU_c using the equation: $\Delta H_c = \Delta U_c + \Delta n_{\text{gas}} * RT$ where Δn_{gas} is the change in the number of moles of gas in the combustion reaction.

Determination of Enthalpy of Vaporization

The enthalpy of vaporization can be determined by measuring the vapor pressure of **2-Bromononane** at different temperatures.

Objective: To determine the enthalpy of vaporization by measuring the relationship between vapor pressure and temperature.

Apparatus:

- A system for measuring vapor pressure as a function of temperature (e.g., a static or dynamic apparatus)
- Thermostatic bath with precise temperature control
- Pressure sensor
- Temperature probe

Procedure:

- A sample of **2-Bromononane** is placed in the apparatus.
- The system is brought to a specific temperature using the thermostatic bath.
- The corresponding vapor pressure is measured once the system reaches equilibrium.
- This process is repeated for a range of temperatures.

Calculations: The Clausius-Clapeyron equation describes the relationship between vapor pressure and temperature: $\ln(P) = -(\Delta H_{\text{vap}} / R) * (1/T) + C$ A plot of $\ln(P)$ versus $1/T$ will yield

a straight line with a slope of $-\Delta H_{vap} / R$. The enthalpy of vaporization (ΔH_{vap}) can then be calculated from the slope.

Determination of Heat Capacity

The heat capacity of liquid **2-Bromononane** can be measured using various calorimetric techniques.

Objective: To measure the isobaric heat capacity (C_p) of liquid **2-Bromononane** as a function of temperature.

Apparatus:

- Adiabatic calorimeter or a differential scanning calorimeter (DSC)
- Heater
- Temperature sensor

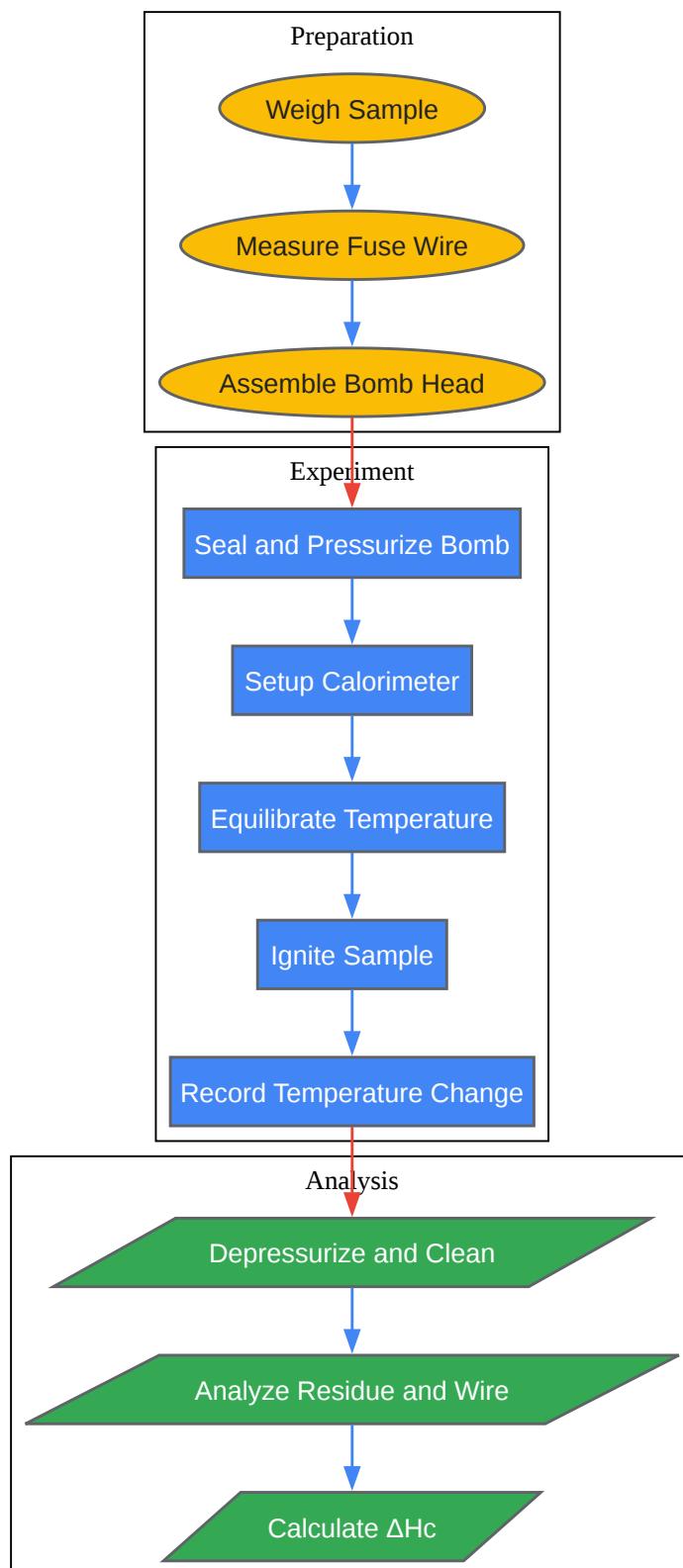
Procedure (using adiabatic calorimetry):

- A known mass of **2-Bromononane** is placed in a calorimetric vessel.
- The vessel is placed in an adiabatic shield, where the temperature of the shield is controlled to match the temperature of the vessel to prevent heat loss.
- A known amount of electrical energy (q) is supplied to the sample through a heater, and the resulting temperature increase (ΔT) is measured.

Calculations: The heat capacity (C_p) is calculated using the formula: $C_p = q / (n * \Delta T)$ where n is the number of moles of the sample. This measurement can be repeated at different temperatures to determine the temperature dependence of the heat capacity.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for determining the enthalpy of combustion of a liquid sample like **2-Bromononane** using bomb calorimetry.



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Caption: Workflow for Bomb Calorimetry.

Conclusion

This technical guide has summarized the currently available, albeit calculated, thermochemical data for **2-Bromononane**. The absence of experimental data highlights a knowledge gap that requires attention from the research community. The provided generalized experimental protocols for determining key thermochemical properties such as enthalpy of combustion, enthalpy of vaporization, and heat capacity offer a practical starting point for researchers aiming to obtain empirical values for **2-Bromononane** and similar long-chain haloalkanes. Accurate experimental data are crucial for advancing the safe and efficient use of this compound in scientific and industrial applications.

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